

Technical Guide: 3-Methoxy-4-prop-2-ynyloxy-benzaldehyde (CAS: 5651-83-2)

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Compound of Interest

Compound Name: 3-Methoxy-4-prop-2-ynyloxy-benzaldehyde

Cat. No.: B1351543

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For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

3-Methoxy-4-prop-2-ynyloxy-benzaldehyde, registered under CAS number 5651-83-2, is a synthetic organic compound.[1][2] It is a derivative of vanillin, featuring a propargyl group attached via an ether linkage. This terminal alkyne functionality makes it a valuable intermediate and building block in various fields of chemical synthesis, including medicinal chemistry and materials science.[3][4][5] The structure incorporates a benzaldehyde group, a methoxy group, and a propargyloxy group, providing multiple reactive sites for further chemical modifications.

Physicochemical and Structural Properties

The compound is typically a solid at room temperature.[6] Its structural and physical properties are summarized in the tables below.

Table 1: Chemical Identifiers and Descriptors

Identifier	Value	Source
CAS Number	5651-83-2	[2]
Molecular Formula	C ₁₁ H ₁₀ O ₃	[1][7]
Molecular Weight	190.19 g/mol	[1]
IUPAC Name	3-methoxy-4-(prop-2-yn-1-yloxy)benzaldehyde	[1]
InChI Key	PKPPALIWMCCRFK-UHFFFAOYSA-N	[6]
Synonyms	3-Methoxy-4-(2-propynyloxy)benzaldehyde	[6]

Table 2: Physicochemical Data

Property	Value	Source
Melting Point	95 °C	[8]
Boiling Point (Predicted)	325.2 ± 32.0 °C	[8]
Density (Predicted)	1.146 ± 0.1 g/cm ³	[8]
XLogP3	1.4	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	4	[1]
Physical Form	Solid	[6]

Crystal Structure

Crystallographic studies have been performed on **3-Methoxy-4-prop-2-ynyloxy-benzaldehyde**.[\[3\]\[9\]](#) The compound crystallizes in a monoclinic unit cell.[\[3\]](#) The crystal packing

is influenced by C-H...O hydrogen bonds and $\pi\cdots\pi$ stacking interactions, which assemble the molecules into a three-dimensional supramolecular framework.[3]

Synthesis and Experimental Protocols

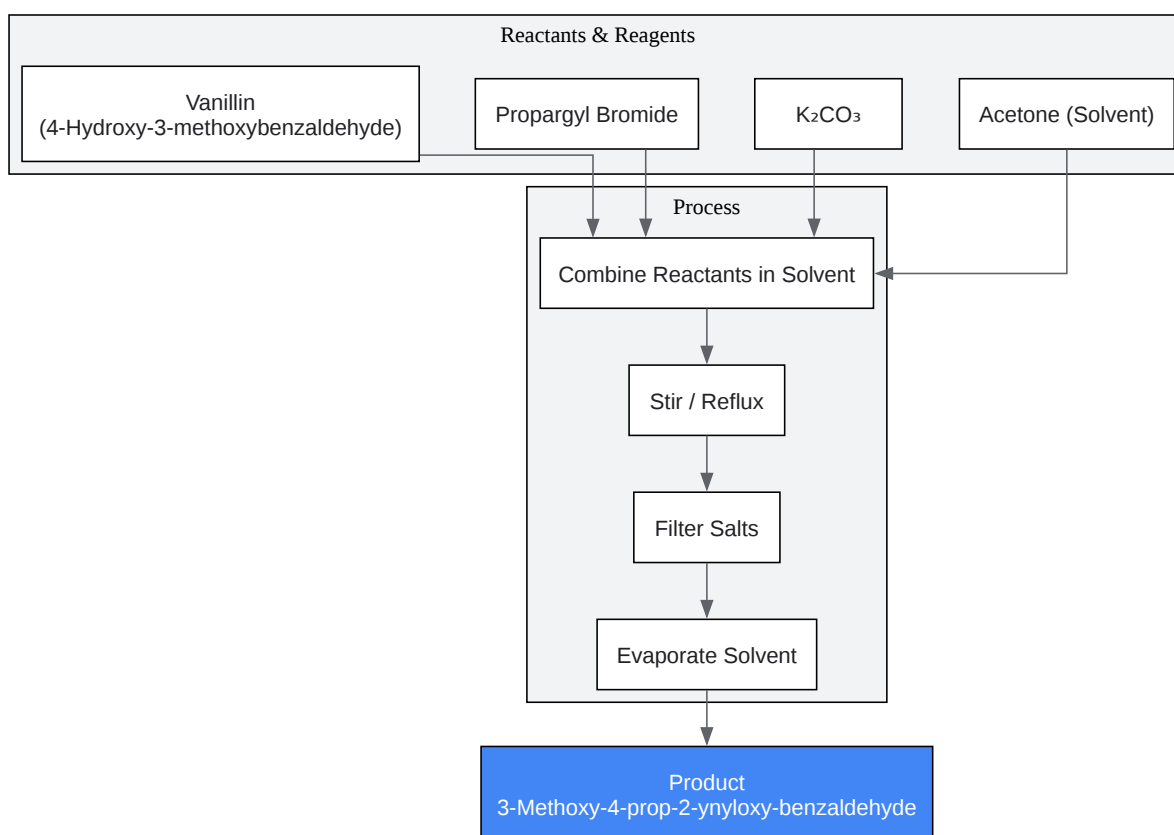
The compound is commonly synthesized via Williamson ether synthesis, starting from the readily available 4-hydroxy-3-methoxybenzaldehyde (vanillin).

Detailed Experimental Protocol: Synthesis from Vanillin

This protocol is adapted from published literature.[4]

- Reactants:
 - 4-hydroxy-3-methoxybenzaldehyde (Vanillin) (1.0 equiv)
 - Propargyl bromide (1.6 equiv)
 - Potassium carbonate (K_2CO_3) (1.3 equiv)
 - Acetone (as solvent)
- Procedure:
 - To a solution of 4-hydroxy-3-methoxybenzaldehyde (1.0 equiv, 6.58 mmol, 1.0 g) in acetone (16 mL), add potassium carbonate (1.3 equiv, 8.55 mmol, 1.181 g).[4]
 - Add propargyl bromide (1.6 equiv, 10.52 mmol, 0.800 mL) to the mixture.[4]
 - Stir the reaction mixture vigorously at room temperature or under gentle reflux. The reaction progress can be monitored using thin-layer chromatography (TLC).
 - Upon completion, filter the mixture to remove the inorganic salts.
 - Evaporate the solvent from the filtrate under reduced pressure to yield the crude product.
 - The crude product can be used directly for subsequent steps or purified further by recrystallization.[4] This procedure affords the target compound, 3-Methoxy-4-(prop-2-yn-1-yloxy)benzaldehyde, with a high yield (typically >90%).[4]

Synthesis Workflow Diagram



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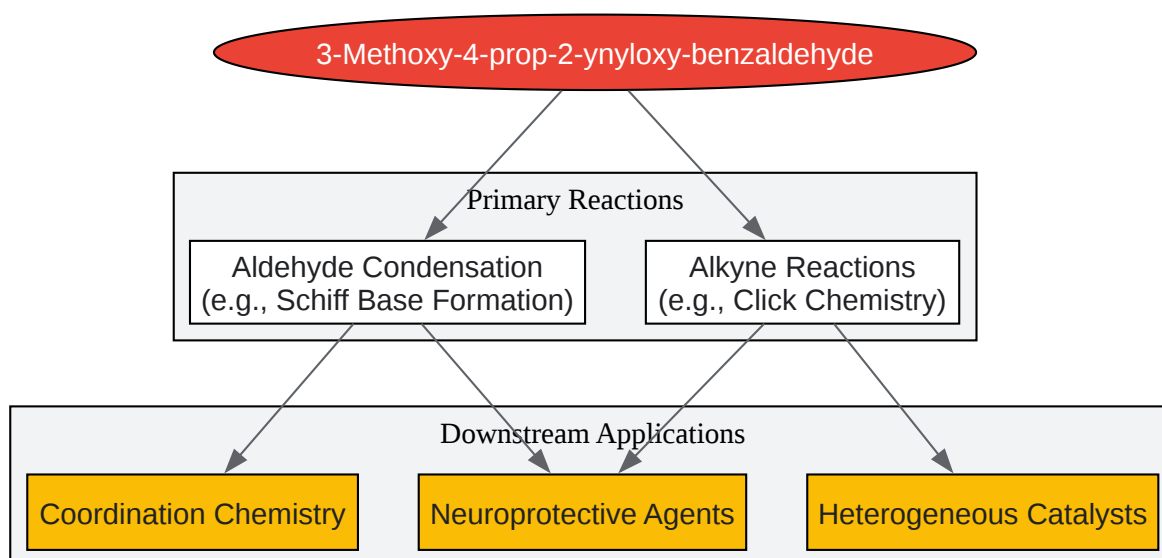
Workflow for the synthesis of 3-Methoxy-4-prop-2-ynyloxy-benzaldehyde.

Applications in Research and Drug Development

The unique combination of a reactive aldehyde and a terminal alkyne makes this compound a versatile intermediate for synthesizing more complex molecules.

- **Precursor for Neuroprotective Agents:** The molecule has been used as a key starting material in the synthesis of multi-target directed ligands designed to be neuroprotective and capable of blocking calcium channels.[4] The propargyloxy group is often incorporated into molecules destined for further modification, for example, via "click chemistry" reactions.
- **Ligand Synthesis for Catalysis:** It serves as a precursor for creating complex ligands. For example, it has been used to synthesize a ligand for a platinum-macro-catalyst employed in heterogeneous Si-O dehydrocoupling reactions.[5]
- **Intermediate for Schiff Bases:** The benzaldehyde group can readily react with primary amines to form Schiff bases, which are themselves important ligands in coordination chemistry and can be precursors to other pharmacologically active compounds.[10]

Role as a Chemical Intermediate Diagram



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Applications of 3-Methoxy-4-prop-2-ynoxy-benzaldehyde as a versatile intermediate.

Spectroscopic Data

Table 3: ^1H -NMR Spectral Data

Chemical Shift (δ)	Multiplicity	Integration	Assignment	Source
9.87 ppm	s	1H	Aldehyde (-CHO)	[4]
7.52–7.39 ppm	m	2H	Ar-H	[4]
7.14 ppm	d	1H	Ar-H	[4]
4.86 ppm	d	2H	-O-CH ₂ -	[4]
3.94 ppm	s	3H	Methoxy (-OCH ₃)	[4]
2.56 ppm	t	1H	Alkyne (-C $\equiv$ C-H)	[4]
Solvent: CDCl ₃				

Safety and Handling

- Hazard Statements: H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), H412 (Harmful to aquatic life with long-lasting effects).[6]
- Precautionary Statements: P273 (Avoid release to the environment), P280 (Wear protective gloves/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[6]
- Signal Word: Warning.[6]
- Pictogram: GHS07.[6]
- Storage: Store in an inert atmosphere at 2-8°C for long-term stability.[6]

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